Introduction: A Versatile Ketoester in Modern Synthesis

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Compound of Interest

Compound Name:	*Ethyl 4-chlorobenzoylformate*
CAS No.:	*34966-48-8*
Cat. No.:	*B1334137*

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Ethyl 2-(4-chlorophenyl)-2-oxoacetate, commonly known by its synonym **Ethyl 4-chlorobenzoylformate**, is an α-ketoester of significant interest in synthetic organic chemistry and medicinal chemistry. Its bifunctional nature, possessing both a ketone and an ester, makes it a valuable building block for constructing more complex molecular architectures.[1][2] The presence of a 4-chlorophenyl group provides a site for further functionalization through cross-coupling reactions and imparts specific steric and electronic properties to its derivatives. This guide provides a comprehensive overview of its synthesis, characterization, applications, and handling, grounded in established chemical principles for professionals in the field.

Core Compound Identification and Properties

Correctly identifying a chemical entity is the foundation of reproducible science. The standard IUPAC name for this compound is ethyl 2-(4-chlorophenyl)-2-oxoacetate.[1] Key identifiers and properties are summarized below.

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Property	Value	Source
IUPAC Name	ethyl 2-(4-chlorophenyl)-2-oxoacetate	[PubChem][1]
Synonyms	Ethyl 4-chlorobenzoylformate, ethyl (4-chlorophenyl) (oxo)acetate	[Sigma-Aldrich, PubChem][1]
CAS Number	34966-48-8	[PubChem][1]
Molecular Formula	$C_{10}H_9ClO_3$	[PubChem][1]
Molecular Weight	212.63 g/mol	[PubChem][1]
Physical Form	Colorless to Pale-yellow Liquid	[Sigma-Aldrich]
Boiling Point	85 °C at 0.1 mmHg	[Sigma-Aldrich]
Storage Temperature	Room Temperature, Sealed in Dry	[Sigma-Aldrich, ChemicalBook][3]

Synthesis: The Friedel-Crafts Acylation Approach

The most common and efficient synthesis of ethyl 2-(4-chlorophenyl)-2-oxoacetate is through the Friedel-Crafts acylation of chlorobenzene with ethyl 2-chloro-2-oxoacetate (ethyl oxalyl chloride).[3] This electrophilic aromatic substitution reaction is a cornerstone of C-C bond formation in aromatic chemistry.

Mechanistic Rationale

The reaction is catalyzed by a Lewis acid, typically aluminum trichloride ($AlCl_3$). The causality behind this choice is twofold:

- Activation of the Electrophile: $AlCl_3$ coordinates to the chloride of ethyl 2-chloro-2-oxoacetate, creating a highly reactive acylium ion or a potent polarized complex. This species is a powerful electrophile required to overcome the aromatic stability of chlorobenzene.

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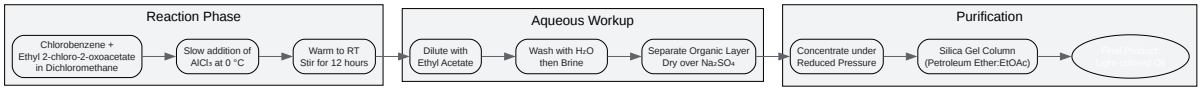
- Directing Effects: The chlorine atom on the chlorobenzene ring is an ortho-, para- director. Due to steric hindrance from the bulky incoming acyl group, the substitution occurs predominantly at the para-position, leading to the desired 4-substituted product.

The initial step must be performed at low temperatures (0 °C) to control the highly exothermic nature of the acylium ion formation and the subsequent acylation, thereby minimizing the formation of undesired byproducts.[3]

Experimental Workflow Diagram

The following diagram outlines the logical flow of the synthesis and purification process.



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Caption: Workflow for the synthesis of Ethyl 2-(4-chlorophenyl)-2-oxoacetate.

Detailed Synthesis Protocol

This protocol is a self-validating system; adherence to these steps, followed by the characterization described in the next section, ensures the synthesis of the target compound with high purity.

Reagents:

- Chlorobenzene (10 mL, 100.0 mmol)
- Ethyl 2-chloro-2-oxoacetate (17 mL, 146.0 mmol)[3]
- Aluminum trichloride (25.5 g, 192.0 mmol)
- Dichloromethane (DCM), anhydrous (250 mL)

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- Ethyl acetate (EtOAc), for workup
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Saturated Sodium Chloride solution (Brine)

Procedure:

- Reaction Setup: To a stirred solution of chlorobenzene and ethyl 2-chloro-2-oxoacetate in dichloromethane (250 mL), cool the mixture to 0 °C using an ice bath.[3]
- Catalyst Addition: Slowly add anhydrous aluminum trichloride in portions, ensuring the internal temperature does not rise significantly.[3]
- Reaction Progression: After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring for 12 hours.[3]
- Quenching and Extraction: Dilute the reaction mixture with ethyl acetate (500 mL). Carefully pour the mixture into water (300 mL) to quench the reaction. Separate the organic layer and wash it sequentially with water (300 mL) and saturated brine (300 mL).[3]
- Drying and Concentration: Dry the separated organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure to obtain the crude residue.[3]
- Purification: Purify the residue by silica gel column chromatography, eluting with a gradient of petroleum ether:ethyl acetate (from 10:1 to 5:1). This step is critical for removing unreacted starting materials and byproducts.[3] The final product is obtained as a light-colored oil (typical yield: ~67%).[3]

Quality Control and Characterization

Validation of the compound's identity and purity is paramount. The following analytical data are used for characterization.

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Analysis Technique	Expected Result
Mass Spectrometry (MS)	ESI-MS should show a protonated molecular ion $[M+H]^+$ at m/z 213, with a characteristic isotopic pattern $[M+H+2]^+$ at m/z 215 (approx. 1/3 intensity) due to the presence of the ^{37}Cl isotope.[3]
^1H NMR ($CDCl_3$)	Expected signals include: a triplet for the ethyl -CH_3 (~1.4 ppm), a quartet for the ethyl -CH_2- (~4.4 ppm), and two doublets in the aromatic region (~7.5 ppm and ~8.0 ppm) characteristic of a 1,4-disubstituted benzene ring.
^{13}C NMR ($CDCl_3$)	Expected signals include: carbons of the ethyl group (~14 ppm, ~63 ppm), aromatic carbons (~129-132 ppm, ~140 ppm), and two carbonyl carbons for the ester (~162 ppm) and the ketone (~185 ppm).
Infrared (IR) Spectroscopy	Strong absorption bands are expected for the C=O stretching of the ester (~1730 cm^{-1}) and the α-keto group (~1685 cm^{-1}). Aromatic C=C stretching bands would appear around 1600 cm^{-1}.

Applications in Synthetic Chemistry and Drug Discovery

Ethyl 2-(4-chlorophenyl)-2-oxoacetate is not typically an active pharmaceutical ingredient itself but rather a key intermediate. Its utility stems from the reactivity of its dual carbonyl centers. It is classified as a "Protein Degrader Building Block," indicating its use in synthesizing molecules for targeted protein degradation (TPD), a cutting-edge area of drug discovery.[4]

The general strategy involves using this molecule as a scaffold, modifying it to generate libraries of diverse compounds for biological screening.

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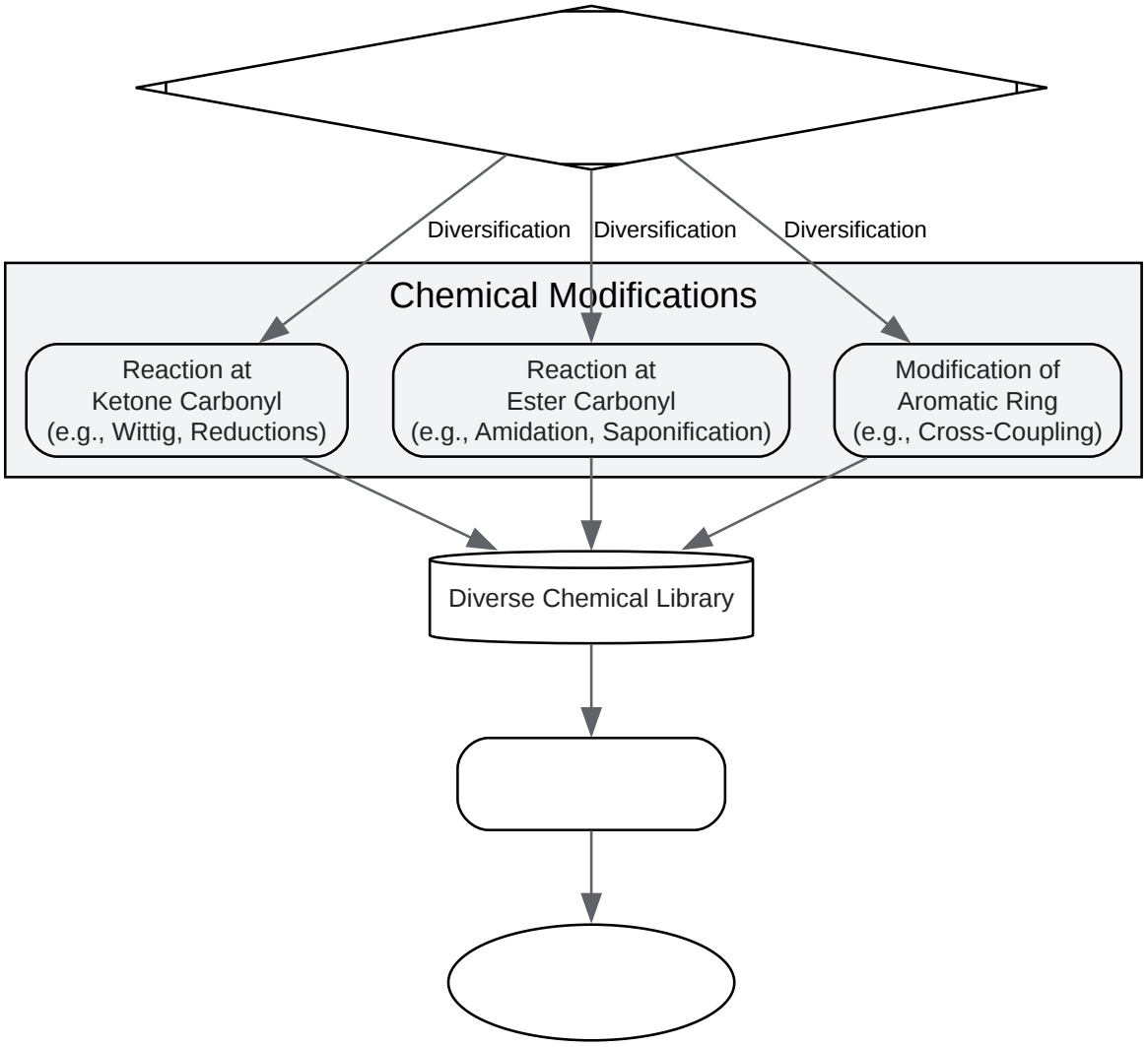

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Caption: Role as a scaffold for generating diverse chemical libraries for drug discovery.

While specific, publicly disclosed drug synthesis pathways using this exact intermediate are proprietary, related chloro-containing aromatics are precursors to a wide range of pharmaceuticals, including analgesics and anti-inflammatory drugs.[5][6] The chlorine atom is a bioisostere for other groups and can enhance binding affinity or improve pharmacokinetic properties.[6]

Safety and Handling

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Professional laboratory practice requires a thorough understanding of a reagent's hazards. Ethyl 2-(4-chlorophenyl)-2-oxoacetate is an irritant.

Hazard Information	Details	Source
GHS Pictogram	GHS07 (Exclamation Mark)	[Sigma-Aldrich]
Signal Word	Warning	[PubChem][1]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[PubChem][1]
Precautionary Codes	P261 (Avoid breathing vapor), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses...).	[Sigma-Aldrich]

Handling Recommendations:

- Use only in a well-ventilated area, preferably a chemical fume hood.
- Wear standard personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.
- Store in a tightly closed container in a dry place at room temperature.[3]

References

- Title: **Ethyl 4-chlorobenzoylformate** Source: PubChem, National Institutes of Health URL: [Link]
- Title: Ethyl 4-chlorobenzoate Source: PubChem, National Institutes of Health URL:[Link]

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- Title: Ethyl 2-(4-chlorophenyl)-2-oxoacetate, min 97%, 100 grams Source: CP Lab Safety URL:[Link]
- Title: Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review Source: PubMed Central, National Institutes of Health URL:[Link]

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